

An In-depth Technical Guide to Methyl 2-(methylthio)-5-nitrobenzoate

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Compound of Interest

Compound Name:	Methyl 2-(methylthio)-5-nitrobenzoate
CAS No.:	191604-70-3
Cat. No.:	B065198

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-(methylthio)-5-nitrobenzoate is a substituted aromatic compound with potential applications in medicinal chemistry and organic synthesis. Its structure, featuring a nitro group, a methyl ester, and a methylthio ether, offers a unique combination of electronic and steric properties that make it an intriguing candidate for further investigation in drug discovery and materials science. The presence of the electron-withdrawing nitro group and the oxidizable sulfur atom suggests a rich and varied reactivity profile. This guide provides a comprehensive overview of its identifiers, physicochemical properties, a proposed synthetic route, predicted spectroscopic data, and a discussion of its potential biological significance.

Core Identifiers and Physicochemical Properties

A clear identification of a chemical entity is fundamental for any research and development endeavor. The core identifiers for **Methyl 2-(methylthio)-5-nitrobenzoate** are summarized below.

Identifier	Value
CAS Number	191604-70-3
Molecular Formula	C ₉ H ₉ NO ₄ S
Molecular Weight	227.24 g/mol
IUPAC Name	Methyl 2-(methylthio)-5-nitrobenzoate
Synonyms	Methyl 2-(methylsulfanyl)-5-nitrobenzoate

The physicochemical properties of a compound are critical in determining its behavior in biological and chemical systems. While experimental data for this specific molecule is limited, the following properties can be predicted based on its structure.

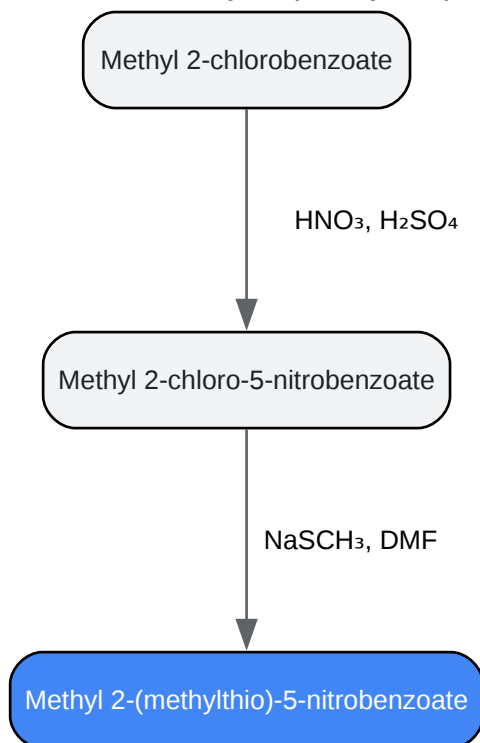
Property	Predicted Value
Appearance	Pale yellow to yellow solid
Melting Point	Not available
Boiling Point	Not available
Solubility	Likely soluble in common organic solvents such as dichloromethane, ethyl acetate, and acetone. Sparingly soluble in water.
LogP	~2.5 (Estimated)

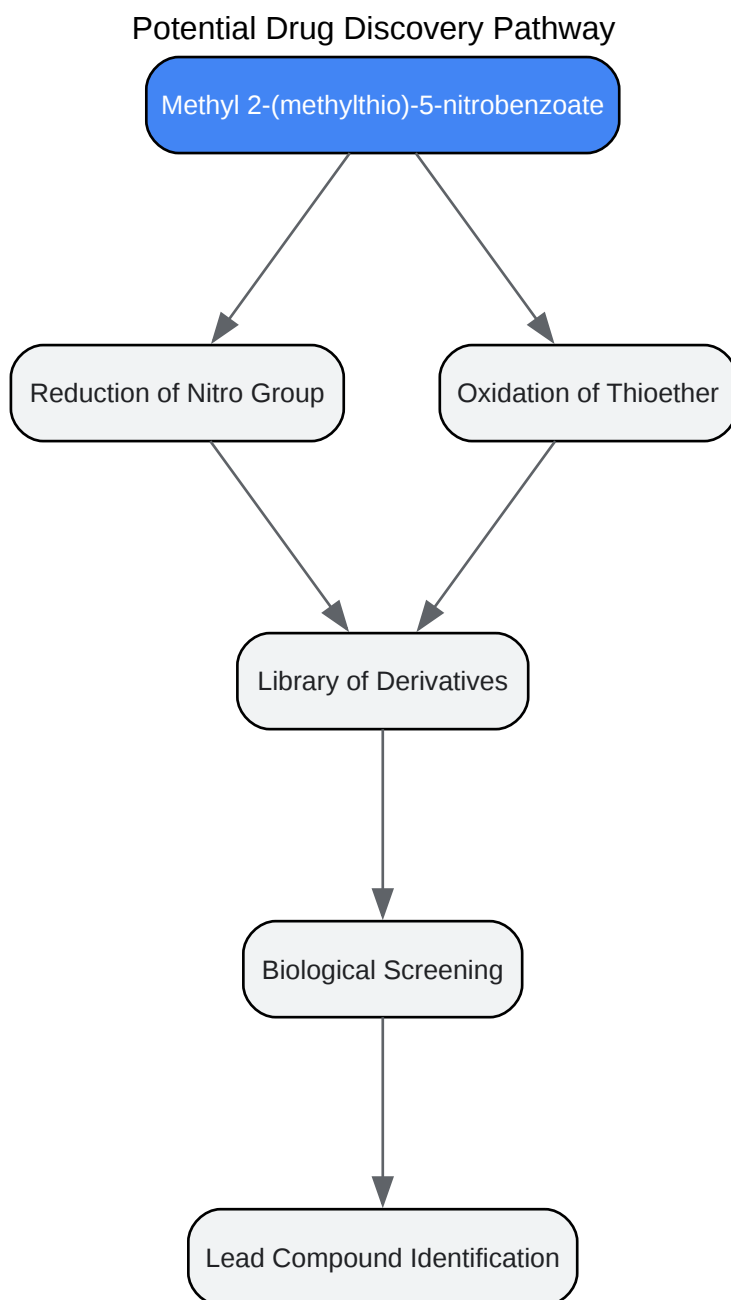
Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **Methyl 2-(methylthio)-5-nitrobenzoate** is not readily available in the public domain, a plausible synthetic route can be devised based on established organic chemistry principles. A common approach would involve the nitration of a suitable precursor followed by nucleophilic aromatic substitution.

Proposed Synthetic Workflow

Proposed Synthesis of Methyl 2-(methylthio)-5-nitrobenzoate





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